

# Synthesis of 2-Hydroxymethylbenzoic Acid: An Application Note and Protocol

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Compound of Interest		
Compound Name:	2-Hydroxymethyl benzoic acid	
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#### Introduction

2-Hydroxymethylbenzoic acid is a valuable bifunctional molecule serving as a key intermediate in the synthesis of various pharmaceuticals and specialty chemicals. Its structure, featuring both a carboxylic acid and a primary alcohol, allows for diverse chemical modifications. This document outlines a detailed protocol for the synthesis of 2-Hydroxymethylbenzoic acid via the catalytic hydrogenation of phthalaldehydic acid.

## **Data Presentation**

The following table summarizes the key quantitative data for the synthesis of 2-Hydroxymethylbenzoic acid from phthalaldehydic acid.

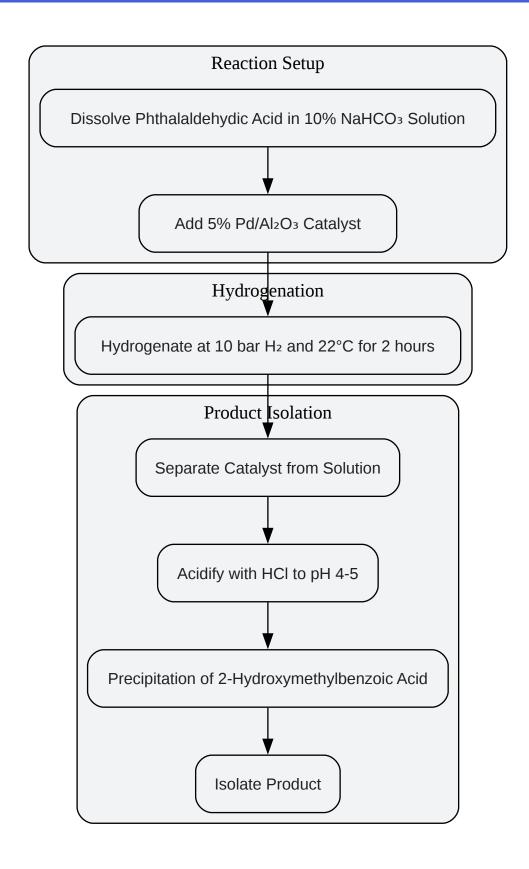


Parameter	Value
Starting Material	Phthalaldehydic acid
Catalyst	5% Palladium on Alumina (Pd/Al₂O₃)
Solvent	10% Aqueous Sodium Bicarbonate (NaHCO₃)
Reaction Temperature	22°C
Hydrogen Pressure	10 bar
Reaction Time	2 hours (until cessation of H <sub>2</sub> uptake)
Product Melting Point	130°C[1]
Theoretical Yield	Not explicitly stated, but implied to be high
Purity	Not explicitly stated

# **Experimental Workflow**

The synthesis of 2-Hydroxymethylbenzoic acid from phthalaldehydic acid involves the dissolution of the starting material in an alkaline solution, followed by catalytic hydrogenation and subsequent acidic workup to precipitate the final product.





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Caption: Experimental workflow for the synthesis of 2-Hydroxymethylbenzoic acid.



## **Experimental Protocol**

This protocol details the synthesis of 2-Hydroxymethylbenzoic acid from phthalaldehydic acid via catalytic hydrogenation.[1]

#### Materials:

- Phthalaldehydic acid (125 parts by weight)
- 10% Sodium Bicarbonate (NaHCO<sub>3</sub>) solution (750 parts by weight)
- 5% Palladium on Alumina (Pd/Al<sub>2</sub>O<sub>3</sub>) catalyst (6.25 parts by weight)
- Hydrogen (H<sub>2</sub>) gas
- Hydrochloric acid (HCl)

#### Equipment:

- Hydrogenation reactor
- Stirrer
- Filtration apparatus
- pH meter or pH paper
- Standard laboratory glassware

#### Procedure:

- Reaction Setup: In a suitable hydrogenation reactor, dissolve 125 parts by weight of phthalaldehydic acid in 750 parts by weight of a 10% aqueous sodium bicarbonate solution.
- Catalyst Addition: To the resulting solution, add 6.25 parts by weight of a 5% Palladium on Alumina catalyst.
- Hydrogenation: Seal the reactor and pressurize with hydrogen gas to 10 bar. Maintain the reaction temperature at 22°C and stir the mixture. The hydrogenation is typically complete



within 2 hours, indicated by the cessation of hydrogen uptake.

- Catalyst Removal: After the reaction is complete, carefully vent the excess hydrogen from the reactor. Separate the catalyst from the reaction solution by filtration.
- Product Precipitation: Transfer the filtrate to a clean vessel. Slowly add hydrochloric acid to the solution while stirring to acidify it to a pH of 4-5. A white precipitate of 2-Hydroxymethylbenzoic acid will form.
- Product Isolation: Isolate the precipitated product by filtration. Wash the solid with cold water and dry it under vacuum to obtain the final product.
- Characterization: The melting point of the purified 2-Hydroxymethylbenzoic acid is expected
  to be 130°C.[1] Further characterization can be performed using techniques such as NMR,
  IR, and mass spectrometry.

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### References

- 1. DE2644677A1 Phthalide and 2-hydroxymethyl-benzoic acid prepn. by catalytic phthalaldehydic acid hydrogenation in alkaline soln. and acidification Google Patents [patents.google.com]
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